

Application Notes and Protocols for 1-Methyl-3-propylbenzene in Organic Synthesis

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Compound of Interest

Compound Name: 1-Methyl-3-propylbenzene

Cat. No.: B093027

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These application notes provide a comprehensive overview of the utility of **1-methyl-3-propylbenzene** (also known as m-propyltoluene) as a high-boiling aromatic solvent in various organic reactions. Its unique physical properties make it an excellent alternative to more common solvents like toluene or xylene, particularly for reactions requiring elevated temperatures.

Properties of 1-Methyl-3-propylbenzene

1-Methyl-3-propylbenzene is a colorless liquid with a characteristic aromatic odor. It is insoluble in water but miscible with many organic solvents.^{[1][2]} Its key physical and chemical properties are summarized below.

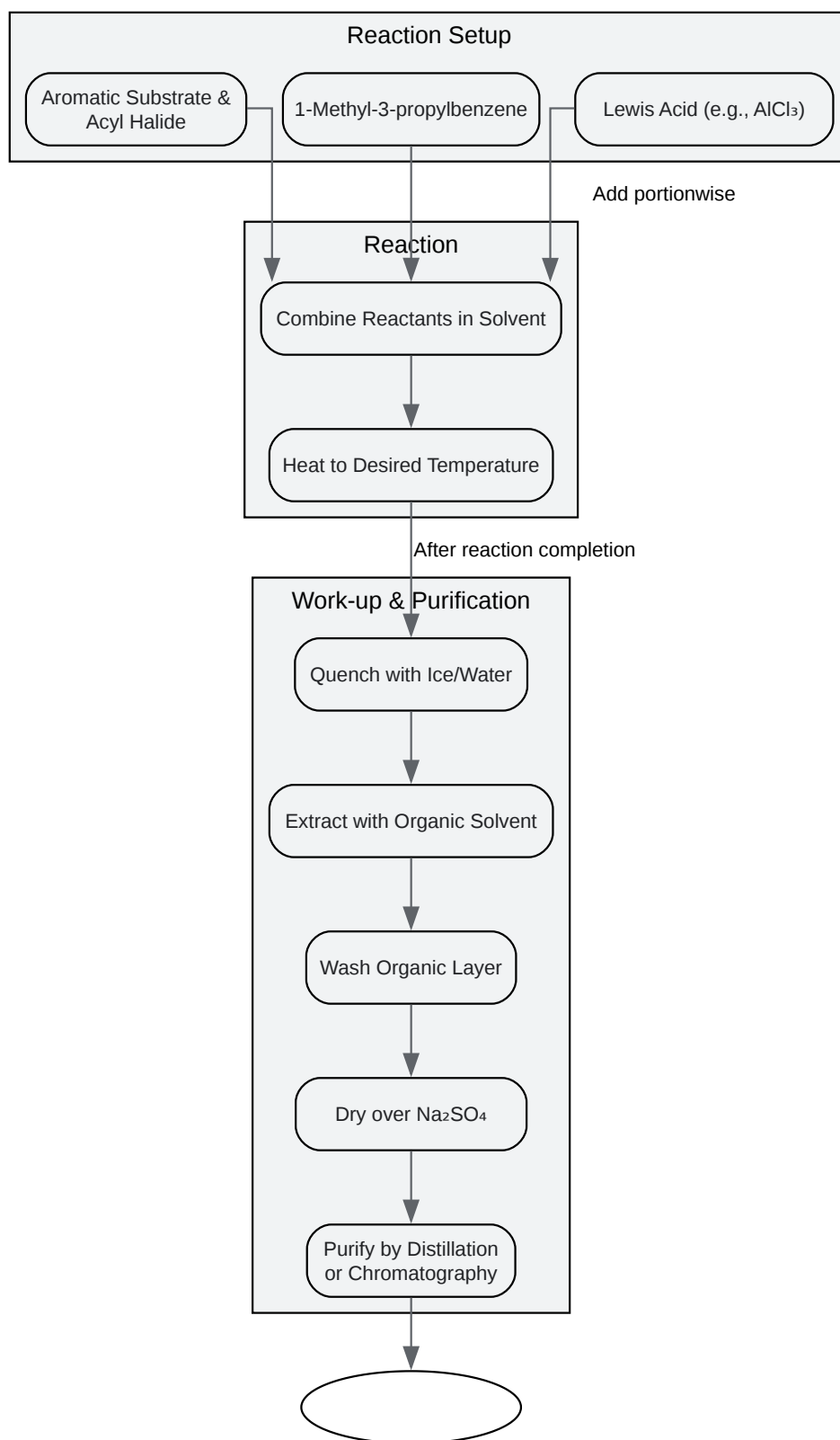
Property	Value	Reference
CAS Number	1074-43-7	[3] [4] [5] [6] [7]
Molecular Formula	C ₁₀ H ₁₄	[3] [5] [6]
Molecular Weight	134.22 g/mol	[3] [5] [6]
Boiling Point	181-182 °C	[3]
Melting Point	-83 °C	[3]
Density	0.865 g/cm ³	[3]
Flash Point	68 °C	[3]

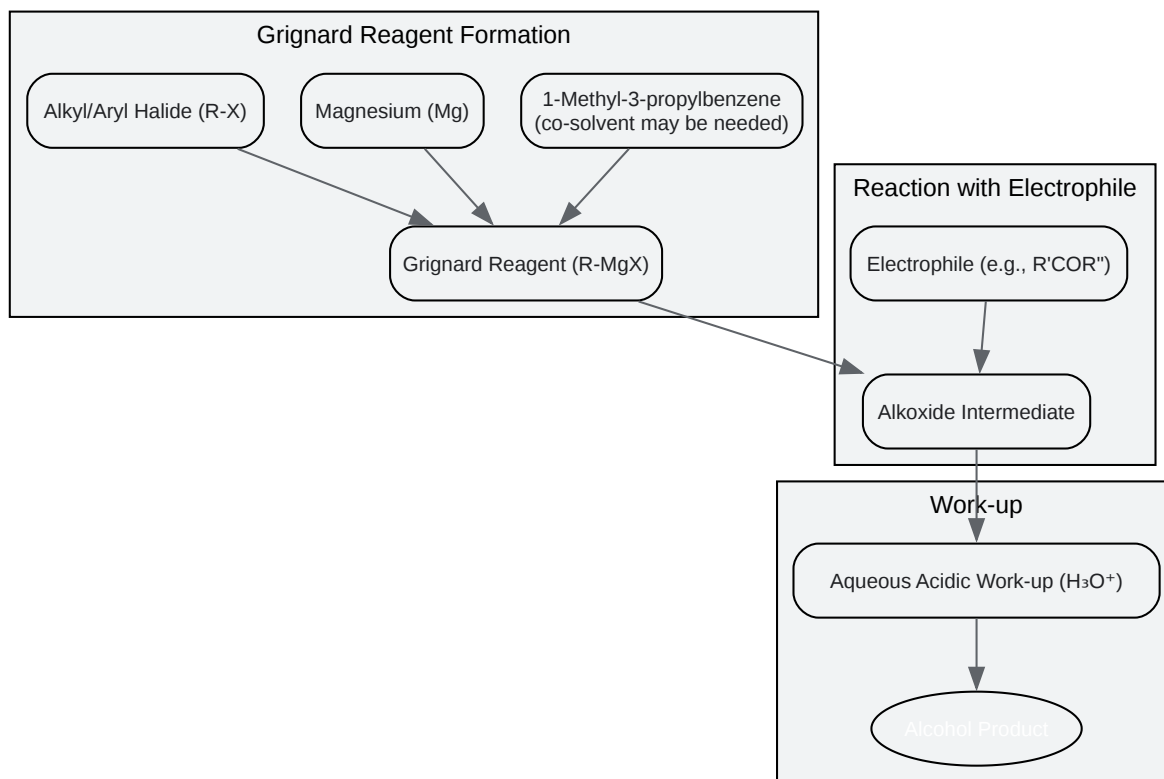
Key Applications in Organic Synthesis

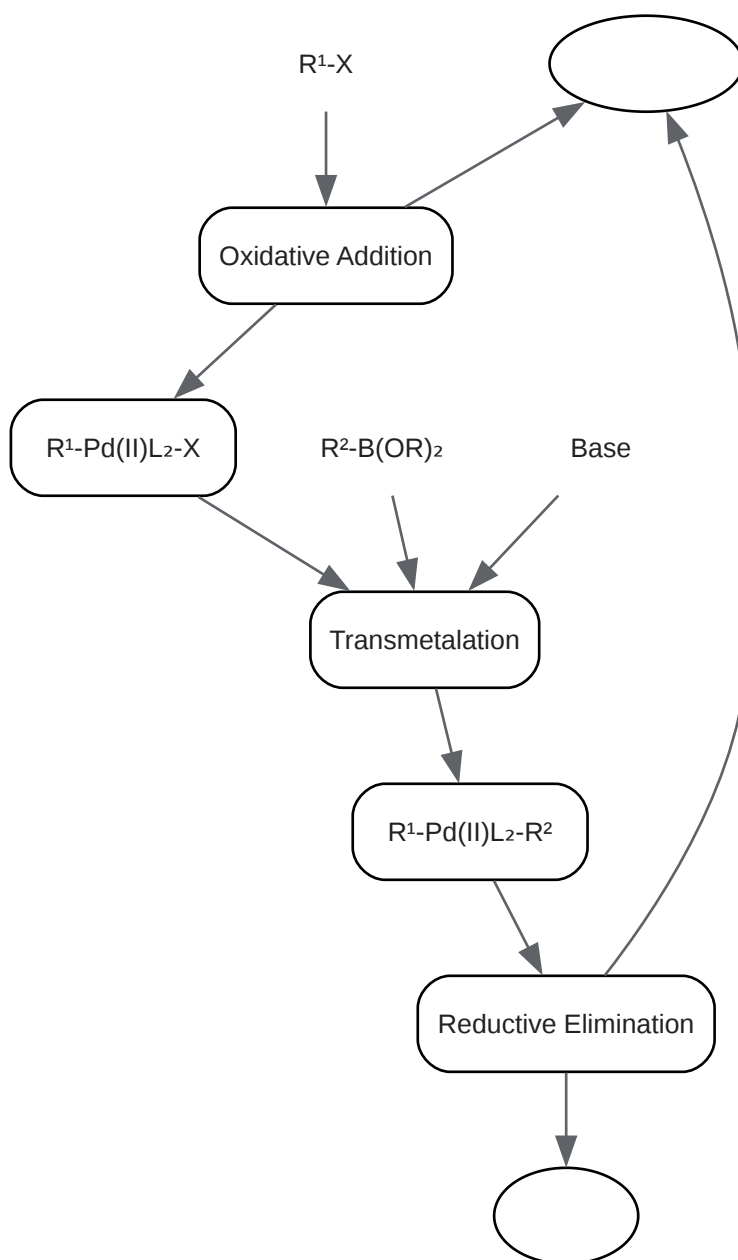
Due to its high boiling point and stability, **1-methyl-3-propylbenzene** is particularly suitable for reactions that require sustained high temperatures to proceed at a reasonable rate. Its aromatic nature also makes it a good solvent for a wide range of organic compounds, including starting materials and catalysts for common cross-coupling and substitution reactions.

Friedel-Crafts Alkylation and Acylation

The Friedel-Crafts reaction is a fundamental method for attaching alkyl or acyl substituents to an aromatic ring.[\[1\]](#)[\[8\]](#) **1-Methyl-3-propylbenzene** can serve as a non-reactive, high-boiling solvent for the alkylation or acylation of other aromatic substrates. It is particularly useful when the reactants themselves are high-boiling liquids or solids, ensuring a homogeneous reaction mixture at elevated temperatures.







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